

literature review of 2-Ethoxy-5-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Ethoxy-5-(trifluoromethyl)aniline

Cat. No.: B188868

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Literature Review: 2-Ethoxy-5-(trifluoromethyl)aniline

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves as a literature review for **2-Ethoxy-5-(trifluoromethyl)aniline** (CAS No. 2713-73-7). Despite a comprehensive search of scientific databases and patent literature, there is a notable scarcity of detailed published information specifically concerning this compound. While it is available commercially for research purposes, extensive studies detailing its synthesis, reaction protocols, quantitative biological data, and specific applications in drug development are not readily available in the public domain.

Much of the available literature focuses on the closely related analogue, 2-Methoxy-5-(trifluoromethyl)aniline. While some general properties can be inferred from this related compound, it is crucial to note that direct experimental data for the ethoxy derivative is lacking.

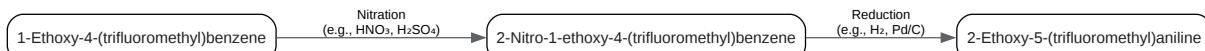
Physicochemical Properties

Based on its chemical structure and information from suppliers, the following properties of **2-Ethoxy-5-(trifluoromethyl)aniline** can be summarized.

Property	Value	Source
CAS Number	2713-73-7	[1]
Molecular Formula	C ₉ H ₁₀ F ₃ NO	[1]
Molecular Weight	205.18 g/mol	[1]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Ethoxy-5-(trifluoromethyl)aniline** are not available in the reviewed literature. It is plausible that its synthesis would follow a similar pathway to its methoxy analogue, which typically involves the reduction of a corresponding nitrobenzene precursor. A hypothetical synthesis pathway is outlined below.



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Caption: Hypothetical synthesis of **2-Ethoxy-5-(trifluoromethyl)aniline**.

Disclaimer: This pathway is speculative and not based on a published experimental protocol for this specific compound.

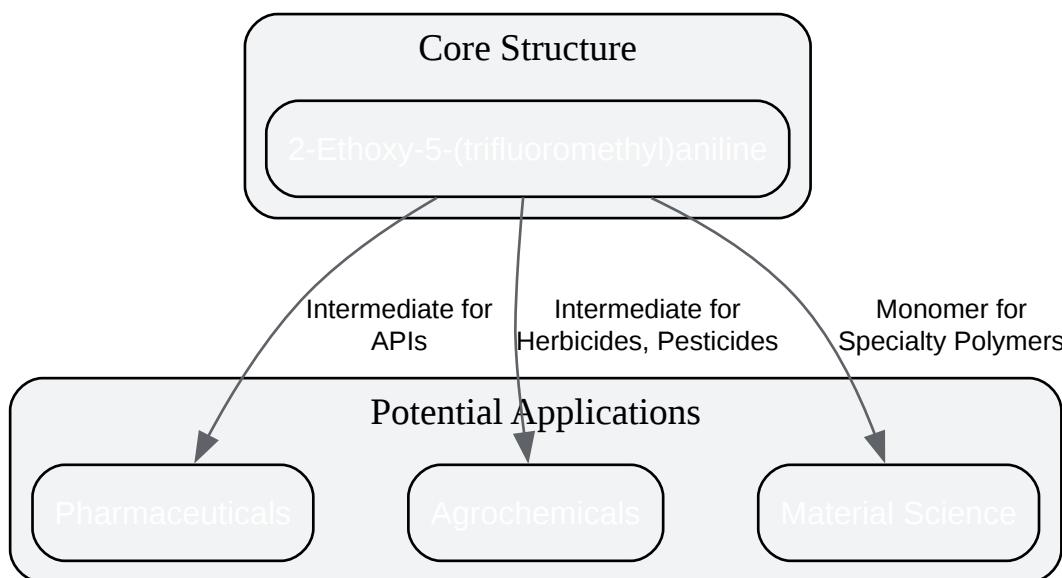
Potential Applications in Drug Development

The trifluoromethyl group is a key structural motif in many modern pharmaceuticals. Its presence can significantly enhance properties such as metabolic stability, lipophilicity, and binding affinity to biological targets. Aniline derivatives are also common starting materials in the synthesis of a wide range of bioactive molecules.

Given these characteristics, **2-Ethoxy-5-(trifluoromethyl)aniline** is a potential building block for the synthesis of novel therapeutic agents. However, without specific biological data, its role in drug development remains theoretical.

Logical Relationship of Trifluoromethylated Anilines in Medicinal Chemistry

The general importance of trifluoromethylated anilines as intermediates in the synthesis of pharmaceuticals and agrochemicals is well-established. The following diagram illustrates this relationship.



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Caption: Potential applications of trifluoromethylaniline derivatives.

Conclusion

There is a significant gap in the scientific literature regarding the specific properties and applications of **2-Ethoxy-5-(trifluoromethyl)aniline**. While its structural features suggest potential utility in medicinal chemistry and materials science, there is a clear need for further research to elucidate its chemical reactivity, biological activity, and to develop detailed experimental protocols for its synthesis and use. Researchers interested in this compound should consider conducting foundational studies to characterize it thoroughly.

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References

- 1. 2-Methoxy-5-(trifluoromethyl)aniline (349-65-5) at Nordmann - nordmann.global [nordmann.global]
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